

Application Notes and Protocols for Handling Liquid Methyl o-toluate

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Compound of Interest

Compound Name: Methyl o-toluate

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This document provides detailed application notes and standardized protocols for the safe and effective handling of liquid **Methyl o-toluate** (also known as Methyl 2-methylbenzoate) in a laboratory setting. Adherence to these guidelines is crucial to ensure personnel safety and maintain experimental integrity.

Introduction

Methyl o-toluate is a combustible liquid and an aromatic ester commonly utilized as a fragrance ingredient, a solvent, and an intermediate in organic synthesis, including the development of pharmaceuticals and agrochemicals.[1] It is characterized by a pleasant floral aroma.[1] While it has low toxicity, proper handling is essential to mitigate risks associated with its physical and chemical properties.[1]

Hazard Identification and Safety Precautions

Methyl o-toluate is classified as a combustible liquid that can cause skin and serious eye irritation.[2] It may also cause respiratory irritation.[3][4]

2.1 Personal Protective Equipment (PPE)

Before handling **Methyl o-toluate**, all personnel must be equipped with the following PPE:

- Eye Protection: Chemical safety goggles compliant with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166 are mandatory.[2][5]
- Hand Protection: Wear appropriate chemical-resistant gloves. Inspect gloves for any signs of degradation or perforation before use.[5]
- Skin and Body Protection: A lab coat or other protective clothing is required to prevent skin contact.[2][5]
- Respiratory Protection: Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required.[4] For large-scale operations or in cases of insufficient ventilation, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[3]

2.2 Engineering Controls

- Ventilation: Always handle **Methyl o-toluate** in a well-ventilated area.[2] A chemical fume hood is recommended, especially when heating the substance or performing operations that may generate aerosols.
- Safety Equipment: An operational eyewash station and safety shower must be readily accessible in the immediate vicinity of the handling area.[2]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Methyl o-toluate**.

Property	Value	Reference(s)
CAS Number	89-71-4	[2][6]
Molecular Formula	C ₉ H ₁₀ O ₂	[1][6]
Molecular Weight	150.17 g/mol	[1][6]
Appearance	Clear, colorless to pale yellow liquid	[1][2][6]
Odor	Pungent, floral	[2][6]
Boiling Point	207 - 209 °C	[1][2][7]
Flash Point	82 °C / 179.6 °F	[2][6]
Density	1.070 - 1.073 g/mL at 25 °C	[1][2][6][7]
Vapor Pressure	12.9 Pa at 23°C	[6]
Water Solubility	Not miscible or difficult to mix in water	[6][7]
Chemical Incompatibility	Strong oxidizing agents, acids, strong bases, amines, strong reducing agents	[2][4]

Experimental Protocols

4.1 General Handling and Storage Protocol

- Receiving and Inspection: Upon receipt, inspect the container for any signs of damage or leakage.
- Storage: Store **Methyl o-toluate** in a tightly closed container in a dry, cool, and well-ventilated area.[2] The recommended storage temperature is between 2-8 °C.[1] Keep the container away from heat, sparks, and open flames.[2]
- Dispensing: When transferring the liquid, use a funnel or other appropriate dispensing aid to minimize splashing. Grounding and bonding may be necessary for large volume transfers to prevent static discharge.

- **Waste Disposal:** Dispose of **Methyl o-toluate** and any contaminated materials in accordance with local, state, and federal regulations. Do not empty into drains.[4] The waste should be handled by an approved waste disposal plant.[2]

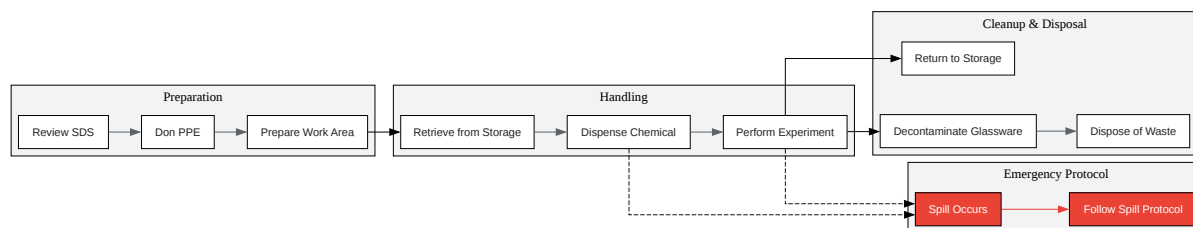
4.2 Protocol for a Small-Scale Spill

In the event of a small spill, follow these steps:

- **Evacuate and Ventilate:** Immediately alert others in the area and ensure the area is well-ventilated.
- **Remove Ignition Sources:** Extinguish all nearby open flames and turn off any spark-producing equipment.[8]
- **Absorb the Spill:** Use an inert absorbent material such as sand, silica gel, or a universal binder to soak up the spilled liquid.[5]
- **Collect and Contain:** Carefully collect the absorbent material and place it into a suitable, labeled container for disposal.[5]
- **Decontaminate the Area:** Clean the spill area with a suitable solvent (e.g., 60-70% ethanol) followed by soap and water.[8]
- **Dispose of Waste:** Seal all contaminated materials, including gloves and absorbent paper, in a vapor-tight plastic bag for proper disposal.[8]

Logical Workflow for Handling Methyl o-toluate

The following diagram illustrates the standard workflow for handling **Methyl o-toluate** in a laboratory setting.



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Caption: Workflow for handling liquid **Methyl o-toluate**.

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